

Personal protective equipment for handling 3-Chlorobenzotrichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorobenzotrichloride

Cat. No.: B052308

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Essential Safety and Handling Guide for 3-Chlorobenzotrichloride

This guide provides immediate safety and logistical information for the handling and disposal of **3-Chlorobenzotrichloride**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety.

Physical and Chemical Properties

A summary of the key quantitative data for **3-Chlorobenzotrichloride** is provided below for easy reference.

Property	Value
Molecular Formula	C7H4Cl4[1][2]
Molecular Weight	229.9 g/mol [1][2]
Appearance	Clear Liquid[3]
Odor	Odorless[3]
Melting Point	0.6 °C[4]
Boiling Point	255 °C @ 760 mmHg[4]
Flash Point	> 112 °C / > 233.6 °F[3]
Density	1.505 g/cm ³ [4]
Vapor Pressure	0.04 hPa @ 20 °C[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves, such as nitrile rubber. Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[5]
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[3] This may include disposable Tyvek-type sleeves taped to your gloves or a full protective suit.[3][6]
- Respiratory Protection:
 - Work in a well-ventilated area, preferably a chemical fume hood.[5]

- If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[3][5] A full-face respirator provides a higher level of protection.[6]

Handling and Storage Protocol

Adherence to the following procedural steps is essential for the safe handling and storage of **3-Chlorobenzotrichloride**.

Handling

- Preparation: Before handling, ensure all safety precautions have been read and understood. [3] An eyewash station and safety shower must be close to the workstation.[3]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood.[3][7]
- Avoiding Contact: Avoid contact with skin, eyes, and clothing.[3] Do not breathe mist, vapors, or spray.[3]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[3]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][7]
- Store in a designated corrosives area.[7][8]
- Keep away from incompatible materials such as strong oxidizing agents.[8]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][9]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[3][9] Remove contaminated clothing and wash it before reuse. [3] Seek medical attention.[3]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[3] Rinse mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[3]

Spill Response

- Evacuate and Ventilate: Evacuate the area and ensure adequate ventilation.[5] Remove all sources of ignition.[10]
- Wear PPE: Don appropriate personal protective equipment, including respiratory protection. [5]
- Containment: Contain the spill using inert absorbent material like sand, vermiculite, or a commercial sorbent.[5][10]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed, and labeled container for disposal.[5][10]
- Decontamination: Decontaminate the spill area.[5]

Decontamination and Disposal Plan

Proper decontamination and waste disposal are crucial to prevent environmental contamination and ensure safety.

Equipment Decontamination

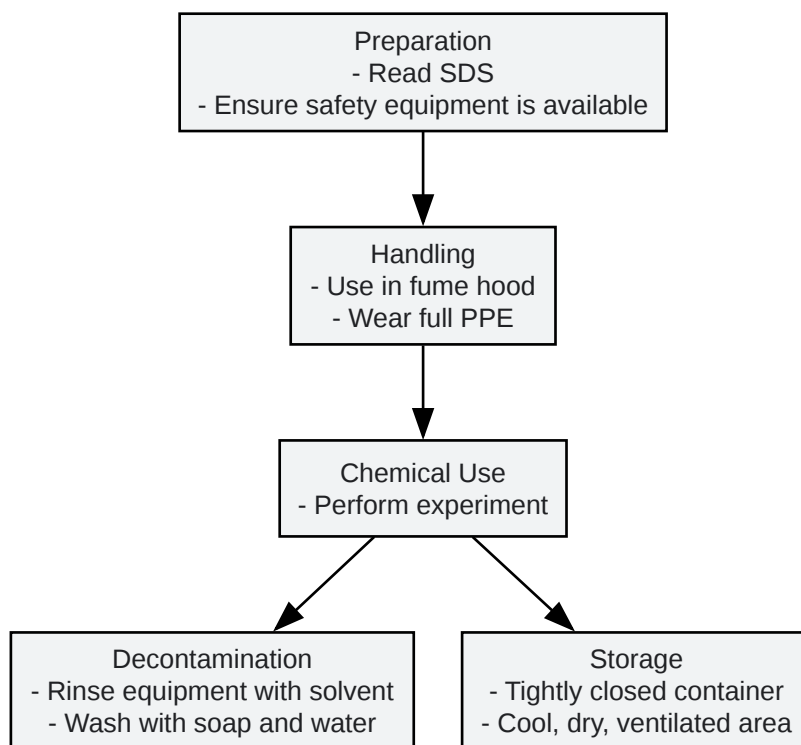
- Initial Rinse: Rinse glassware and equipment with a suitable organic solvent (e.g., acetone or ethanol) to remove the bulk of the chemical. Collect this rinse solvent as halogenated organic waste.[\[5\]](#)
- Wash: Wash the rinsed items with soap and hot water.[\[5\]](#)
- Final Rinse: Rinse thoroughly with deionized water.[\[5\]](#)
- Drying: Allow the equipment to air dry completely before reuse.[\[5\]](#)

Waste Disposal

- Classification: Waste containing **3-Chlorobenzotrichloride** must be treated as hazardous waste.[\[5\]](#)
- Segregation: Collect all waste containing this chemical in a dedicated, clearly labeled, and sealed container. Do not mix with non-halogenated waste.[\[5\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and indicate its contents.[\[5\]](#)
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[\[3\]](#) Arrangements for disposal should be made through your institution's environmental health and safety (EHS) office.[\[5\]](#)

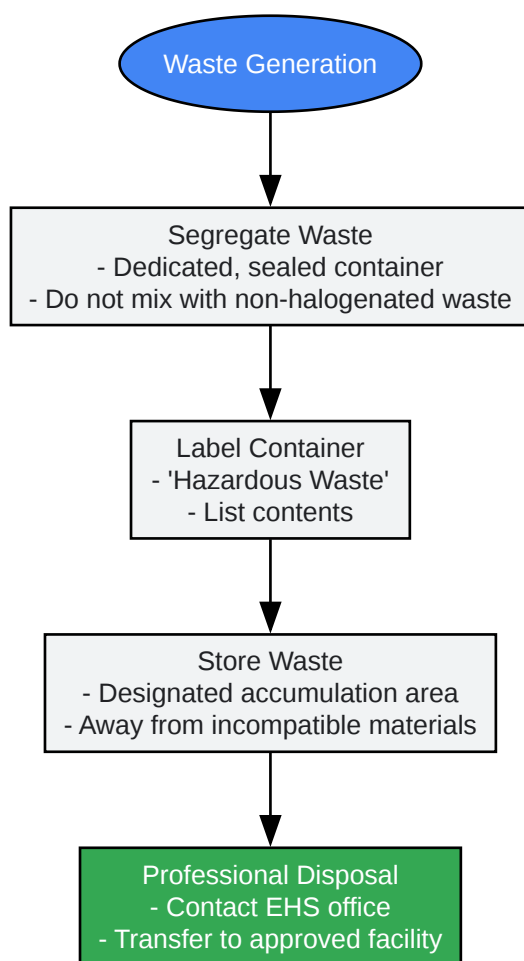
Procedural Diagrams

Visual workflows to guide safe handling and disposal.



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Caption: Safe Handling and Storage Workflow.



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Caption: Hazardous Waste Disposal Workflow.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chlorobenzotrichloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052308#personal-protective-equipment-for-handling-3-chlorobenzotrichloride>]

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